

crystal structure of N-(4-chlorophenyl)propanethioamide

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Compound of Interest

Compound Name: N-(4-chlorophenyl)propanethioamide

CAS No.: 35274-18-1

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An In-Depth Technical Guide to the Crystal Structure of **N-(4-chlorophenyl)propanethioamide**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the anticipated crystal structure of **N-(4-chlorophenyl)propanethioamide**. While a definitive crystal structure for this specific compound is not publicly available at the time of this writing, this document leverages crystallographic data from closely related analogues, particularly N-(4-chlorophenyl)benzothioamide, to construct a detailed predictive model.^{[1][2]} This guide is intended for researchers, scientists, and drug development professionals, offering insights into the synthesis, experimental workflow for single-crystal X-ray diffraction, and an in-depth discussion of the expected molecular geometry, intermolecular interactions, and supramolecular architecture. The potential implications of these structural features on the material's properties and biological activity are also explored.^{[3][4]}

Introduction

N-(4-chlorophenyl)propanethioamide belongs to the class of thioamides, which are structural analogues of amides where the carbonyl oxygen is replaced by a sulfur atom.[3] This substitution significantly influences the molecule's electronic properties, hydrogen bonding capabilities, and, consequently, its solid-state packing and biological activity.[3] The presence of a 4-chlorophenyl group further introduces the potential for halogen bonding and π - π stacking interactions, making the study of its crystal structure of fundamental interest for understanding structure-property relationships in this class of compounds.

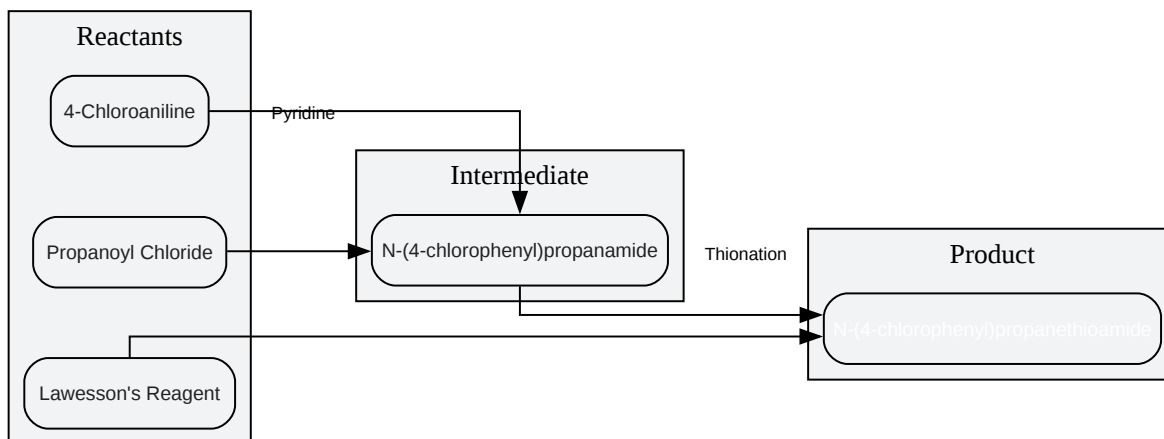
Thioamide-containing molecules have garnered interest in medicinal chemistry due to their diverse biological activities.[3] Understanding the three-dimensional arrangement of atoms in the crystalline state is paramount for rational drug design, as it dictates molecular recognition at biological targets and influences physicochemical properties such as solubility and stability. This guide will, therefore, provide a robust framework for what to expect from an experimental determination of the crystal structure of **N-(4-chlorophenyl)propanethioamide**.

Synthesis and Crystallization

Synthetic Pathway

The synthesis of **N-(4-chlorophenyl)propanethioamide** can be achieved through several established methods for thioamide formation. A common and effective route involves the reaction of N-(4-chlorophenyl)propanamide with a thionating agent, such as Lawesson's reagent or phosphorus pentasulfide (P_4S_{10}).

An alternative pathway could involve the direct reaction of 4-chloroaniline with propanethioic acid or its derivatives.[5][6] The choice of solvent and reaction conditions is critical to ensure high yield and purity, which are prerequisites for successful crystallization.



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Caption: Proposed synthetic route for **N-(4-chlorophenyl)propanethioamide**.

Experimental Protocol: Crystallization

High-quality single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution.

Step-by-Step Protocol:

- **Purification:** The synthesized **N-(4-chlorophenyl)propanethioamide** should be purified by column chromatography or recrystallization to remove any impurities that might hinder crystal growth.
- **Solvent Screening:** A range of solvents (e.g., ethanol, methanol, ethyl acetate, dichloromethane, and solvent mixtures) should be screened to identify a solvent in which the compound has moderate solubility.
- **Preparation of Saturated Solution:** A saturated solution of the purified compound is prepared by dissolving it in the chosen solvent at a slightly elevated temperature.

- **Slow Evaporation:** The solution is filtered to remove any particulate matter and then left undisturbed in a loosely covered vial to allow for slow evaporation of the solvent at room temperature.
- **Crystal Harvesting:** Once suitable crystals have formed, they are carefully harvested and mounted on a goniometer head for X-ray diffraction analysis.

Single-Crystal X-ray Diffraction Analysis

Data Collection and Processing

The determination of the crystal structure would involve the following workflow:

Caption: Standard workflow for single-crystal X-ray diffraction analysis.

A suitable single crystal would be selected and mounted on a diffractometer. Data collection is typically performed at a low temperature (e.g., 113 K) to minimize thermal vibrations.^[1] After data collection, the raw data is processed, which includes cell refinement, data reduction, and absorption correction.^[1]

Structure Solution and Refinement

The crystal structure would be solved using direct methods or Patterson synthesis, followed by full-matrix least-squares refinement.^[1] All non-hydrogen atoms would be refined anisotropically. Hydrogen atoms attached to carbon would be placed in calculated positions, while the hydrogen atom of the N-H group would be located in a difference Fourier map and refined freely.^{[1][2]}

Results and Discussion: A Predictive Analysis

Based on the crystal structure of the closely related N-(4-chlorophenyl)benzothioamide, we can predict the key structural features of **N-(4-chlorophenyl)propanethioamide**.^{[1][2]}

Molecular Conformation

The thioamide functional group is expected to be planar. A key conformational feature is the orientation around the C-N bond. In N-(4-chlorophenyl)benzothioamide, a trans conformation is

observed with respect to the thioamide C-N bond.^{[1][2]} It is highly probable that **N-(4-chlorophenyl)propanethioamide** will also adopt this sterically favorable trans conformation.

The 4-chlorophenyl ring is expected to be twisted relative to the plane of the thioamide group. In the benzothioamide analogue, the dihedral angle between the phenyl ring and the benzene ring is 85.06°.^{[1][2]} A significant twist is also anticipated for the propanethioamide derivative.

Bond Lengths and Angles

The bond lengths and angles are expected to be consistent with those of other thioamides. The C=S double bond length will be a key parameter, anticipated to be around 1.67 Å.^[1] The C-N bond of the thioamide group will exhibit partial double bond character, with an expected length of approximately 1.34 Å.^[1]

Parameter	Expected Value (Å)	Reference Compound
C=S	~1.67	N-(4-chlorophenyl)benzothioamide ^[1]
C-N (thioamide)	~1.34	N-(4-chlorophenyl)benzothioamide ^[1]
N-C (aryl)	~1.43	N-(4-chlorophenyl)benzothioamide ^[1]
C-Cl	~1.74	N-(4-chlorophenyl)benzothioamide ^[1]

Table 1: Predicted key bond lengths for **N-(4-chlorophenyl)propanethioamide** based on a known analogue.

Supramolecular Assembly and Intermolecular Interactions

The solid-state packing will be dominated by a network of intermolecular interactions.

4.3.1. N-H...S Hydrogen Bonding

The most significant intermolecular interaction is predicted to be the N-H...S hydrogen bond. This is a characteristic interaction in thioamides and is stronger than the analogous N-H...O hydrogen bond in amides. In the crystal structure of N-(4-chlorophenyl)benzothioamide, molecules are linked by N-H...S=C hydrogen bonds, forming chains.^{[1][2]} A similar chain motif is expected for **N-(4-chlorophenyl)propanethioamide**.

Caption: Schematic representation of the expected N-H...S hydrogen bonding.

4.3.2. Other Potential Interactions

In addition to the primary N-H...S hydrogen bonds, other weaker interactions are likely to contribute to the overall crystal packing:

- π - π Stacking: The presence of the 4-chlorophenyl ring may facilitate offset π - π stacking interactions between adjacent aromatic rings.^[5]
- C-H... π Interactions: The aromatic ring can also act as an acceptor for C-H... π interactions.
- Halogen Bonding: Although less common for chlorine, the possibility of C-Cl...S or C-Cl... π interactions cannot be ruled out and would contribute to the stability of the crystal lattice.^[5]

The interplay of these interactions will define the three-dimensional supramolecular architecture of **N-(4-chlorophenyl)propanethioamide**. The analysis of such interactions is crucial for understanding polymorphism and for crystal engineering.^[7]

Potential Significance and Applications

The structural information gleaned from the crystal structure of **N-(4-chlorophenyl)propanethioamide** has several potential applications:

- Drug Development: A detailed understanding of the molecular conformation and intermolecular interactions can inform the design of more potent and selective analogues with improved pharmacokinetic properties.^{[3][8][9][10]}

- Materials Science: The predictable formation of robust hydrogen-bonded chains makes thioamides interesting building blocks for the design of functional crystalline materials.[\[7\]](#)
- Computational Chemistry: The experimental crystal structure would serve as a valuable benchmark for validating and refining computational models used to predict crystal structures and properties.

Conclusion

This technical guide has provided a comprehensive, predictive analysis of the crystal structure of **N-(4-chlorophenyl)propanethioamide**. By drawing on established crystallographic data from the closely related compound N-(4-chlorophenyl)benzothioamide, we have outlined the expected synthetic and analytical methodologies and detailed the anticipated molecular and supramolecular features. The key predicted structural characteristics include a trans conformation of the thioamide group and the formation of one-dimensional chains through robust N-H...S hydrogen bonds. The insights presented herein offer a solid foundation for future experimental investigations into this compound and its analogues, which will be valuable for advancements in both medicinal chemistry and materials science.

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